

Pyruvic acid-13C,d4 CAS number and molecular weight.

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Compound of Interest

Compound Name: *Pyruvic acid-13C,d4*

Cat. No.: *B12403131*

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In-Depth Technical Guide: Pyruvic Acid-13C,d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Pyruvic acid-13C,d4**, a stable isotope-labeled compound increasingly utilized in advanced metabolic research and diagnostic imaging. This document details its fundamental properties, experimental applications, and the key metabolic pathways it helps to elucidate.

Core Properties of Pyruvic Acid-13C,d4

Pyruvic acid-13C,d4 is a specialized isotopic isomer of pyruvic acid, where one carbon atom is replaced by its heavy isotope, carbon-13, and all four hydrogen atoms are substituted with deuterium. This labeling makes it an invaluable tracer for in vivo metabolic studies.

| Property | Value | Citation(s) |
|--------------------|--|---|
| CAS Number | 2244703-17-9 | [1] [2] [3] [4] [5] |
| Molecular Weight | 93.08 g/mol | [1] [2] [3] [4] [6] |
| Empirical Formula | 13CC2D4O3 | [1] [3] |
| Chemical Purity | Typically ≥97% (CP) or ≥98% | [1] [2] [6] |
| Isotopic Purity | ≥99 atom % ¹³ C, ≥97 atom % D | [1] [3] |
| Appearance | Liquid | [1] [4] |
| Storage Conditions | -20°C to -80°C, protected from light, air, and moisture. | [1] [2] [4] [6] |

Experimental Applications and Protocols

Pyruvic acid-13C,d4, and more commonly its analogue [1-13C]pyruvic acid, are prominently used in hyperpolarized Magnetic Resonance Imaging (MRI) to study real-time metabolism. The process of hyperpolarization dramatically increases the MRI signal of the ¹³C nucleus, enabling the tracking of its metabolic fate in vivo.

Hyperpolarized ¹³C MRI: An Overview

Hyperpolarized ¹³C MRI is a powerful molecular imaging technique that allows for the non-invasive, real-time investigation of dynamic metabolic and physiological processes. By enhancing the signal of ¹³C-labeled molecules by over 10,000-fold, this method provides a window into enzyme-mediated metabolic pathways that are central to diseases like cancer, cardiovascular disease, and diabetes.[\[5\]](#)

Key Experimental Protocol: Dynamic Nuclear Polarization (DNP) and Infusion

The following protocol outlines the typical steps for using hyperpolarized pyruvic acid in preclinical or clinical research, primarily based on methodologies for [1-13C]pyruvic acid which are expected to be broadly applicable to the ¹³C,d4 variant.

1. Sample Preparation:

- A solution of [1-¹³C]pyruvic acid is mixed with a stable radical agent, such as OX063.[1]
- For certain applications, a gadolinium-based contrast agent may be added to facilitate the measurement of thermal polarization.[1]

2. Polarization:

- The prepared sample is placed in a dynamic nuclear polarization (DNP) system.
- The sample is subjected to a strong magnetic field (e.g., 3.35 T) and microwave irradiation at low temperatures (around 1 K) to transfer the high polarization of electron spins from the radical to the ¹³C nuclei of pyruvic acid. This process typically takes about 90 minutes.

3. Dissolution and Infusion:

- Once polarized, the solid, hyperpolarized pyruvic acid is rapidly dissolved in a superheated aqueous solution to create a sterile, injectable liquid.
- The hyperpolarized solution is then swiftly transferred for infusion into the subject (e.g., intravenously). The entire process from dissolution to infusion must be rapid to minimize the loss of the hyperpolarized state.

4. Data Acquisition and Analysis:

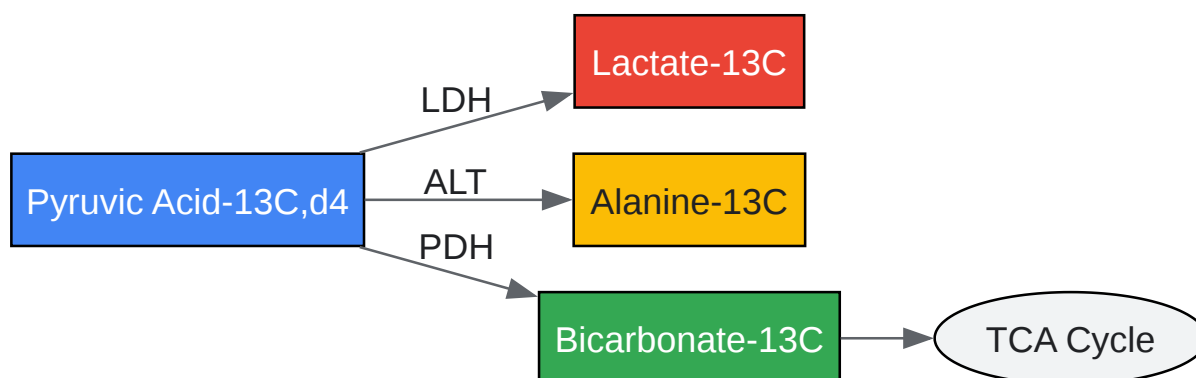
- Immediately following the infusion, ¹³C MR spectra are acquired dynamically, often with a temporal resolution of a few seconds.[7]
- The resulting spectra show the signal from the injected hyperpolarized pyruvic acid and its downstream metabolites, such as lactate, alanine, and bicarbonate.
- Kinetic modeling is then applied to the time-resolved spectral data to quantify the rates of metabolic conversion (e.g., the pyruvate-to-lactate conversion rate, kPL).[6][8]

Metabolic Pathways of Pyruvic Acid

Pyruvic acid is a critical intermediate in cellular metabolism. Following its introduction into the cellular environment, hyperpolarized ^{13}C -labeled pyruvate is enzymatically converted into several key metabolites, providing insights into the metabolic state of tissues. The primary metabolic conversions that are monitored include:

- Pyruvate to Lactate: Catalyzed by lactate dehydrogenase (LDH), this conversion is often elevated in cancer cells (the Warburg effect) and under hypoxic conditions.
- Pyruvate to Alanine: This transamination reaction is catalyzed by alanine transaminase (ALT).
- Pyruvate to Bicarbonate: This conversion occurs via the pyruvate dehydrogenase (PDH) complex, representing entry into the tricarboxylic acid (TCA) cycle.

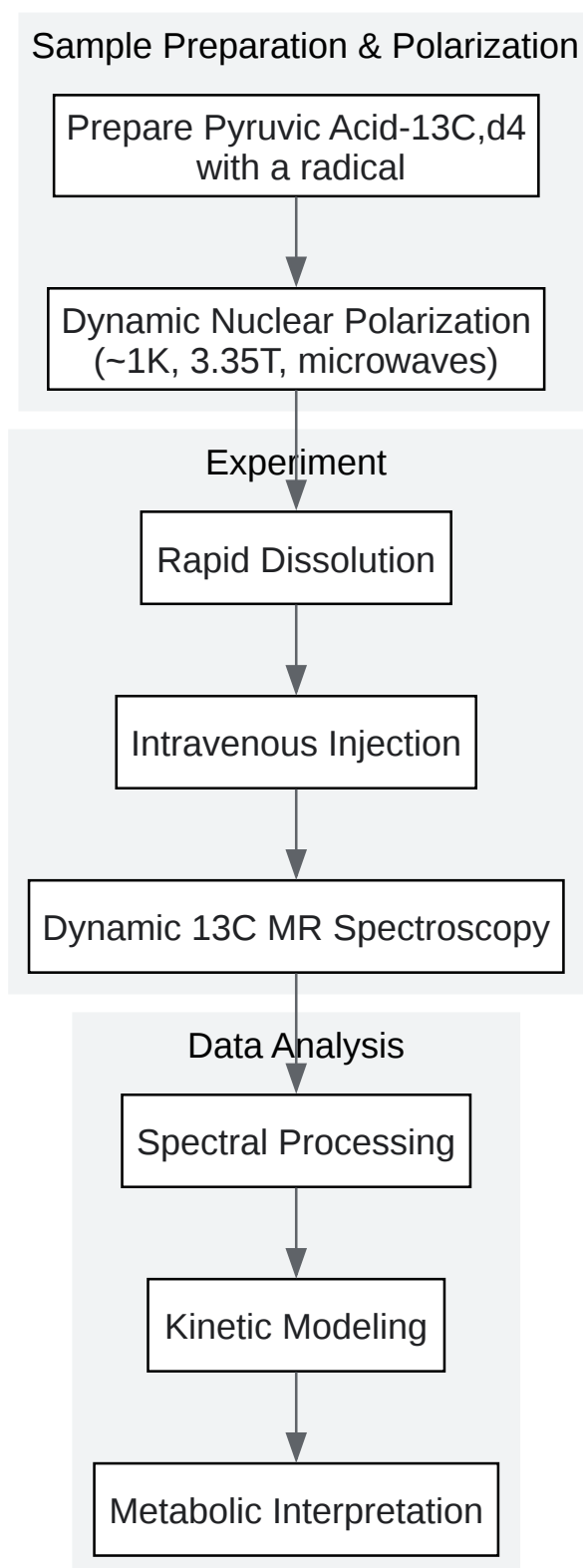
Below is a diagram illustrating the central metabolic fate of pyruvate.



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Caption: Metabolic fate of hyperpolarized pyruvic acid.

The following diagram illustrates a generalized experimental workflow for hyperpolarized ^{13}C MRI studies.



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Caption: Experimental workflow for hyperpolarized ^{13}C MRI.

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